

Proper Disposal of Trimethylindium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Trimethylindium*

Cat. No.: *B1585567*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of hazardous materials is paramount. **Trimethylindium** (TMI), a pyrophoric and water-reactive organometallic compound, requires stringent disposal procedures to mitigate risks of fire, explosion, and environmental contamination. This guide provides essential, step-by-step information for the proper disposal of **trimethylindium**, ensuring the safety of laboratory personnel and compliance with regulations.

Immediate Safety and Handling Precautions

Trimethylindium ($In(CH_3)_3$) is a white, volatile solid that can ignite spontaneously in air and reacts violently with water.^{[1][2][3]} It is crucial to handle TMI under an inert atmosphere, such as nitrogen or argon, in a glove box or sealed system.^{[4][5]} Personal protective equipment (PPE) is mandatory and includes fire-resistant laboratory clothing, chemical-impermeable gloves (neoprene or nitrile rubber), and full-face protection with safety goggles.^{[4][6]} Emergency eye wash stations and safety showers must be readily accessible.^{[4][5]}

Spill Management

In the event of a TMI spill, immediate and careful action is required. All ignition sources must be eliminated from the area.^{[4][5][6]} Do not use water or foam extinguishers.^{[1][5]} The appropriate response involves:

- Evacuate: Evacuate all non-essential personnel from the spill area.^[1]

- Contain: If safe to do so, attempt to stop the release.[1]
- Cover: Cover the spill with a dry, inert material such as dry chemical powder, lime, sand, or soda ash.[4][5]
- Decompose: Allow the material to decompose fully.[4][5]
- Collect: Once decomposition is complete, carefully sweep the material into a suitable, sealable container for disposal.[4][5]

Disposal Protocol

The recommended and required method for the disposal of **trimethylindium** is through a licensed chemical destruction plant or by controlled incineration.[4][5][6] TMI is classified as a RCRA hazardous waste due to its ignitability (40 CFR 261.21) and reactivity (40 CFR 261.23). [4][5]

Key Disposal Steps:

- Containment: Unused or waste TMI should be stored in its original, tightly sealed container under an inert atmosphere.[4][6]
- Labeling: The container must be clearly labeled as "Hazardous Waste," "Pyrophoric," "Water-Reactive," and with the chemical name "**Trimethylindium**."
- Contact a Licensed Waste Disposal Service: Arrange for pickup and disposal by a professional service experienced in handling pyrophoric materials.[4][7] Provide them with the Safety Data Sheet (SDS) for TMI.
- Packaging for Transport: Follow all local, national, and international regulations for the packaging and transport of hazardous materials. The UN number for **trimethylindium** is UN3393 or UN3394, depending on its form (solid or liquid solution).[3][4][7]

It is strictly prohibited to dispose of **trimethylindium** by flushing it down the sewer system or mixing it with other waste streams.[4][5][6]

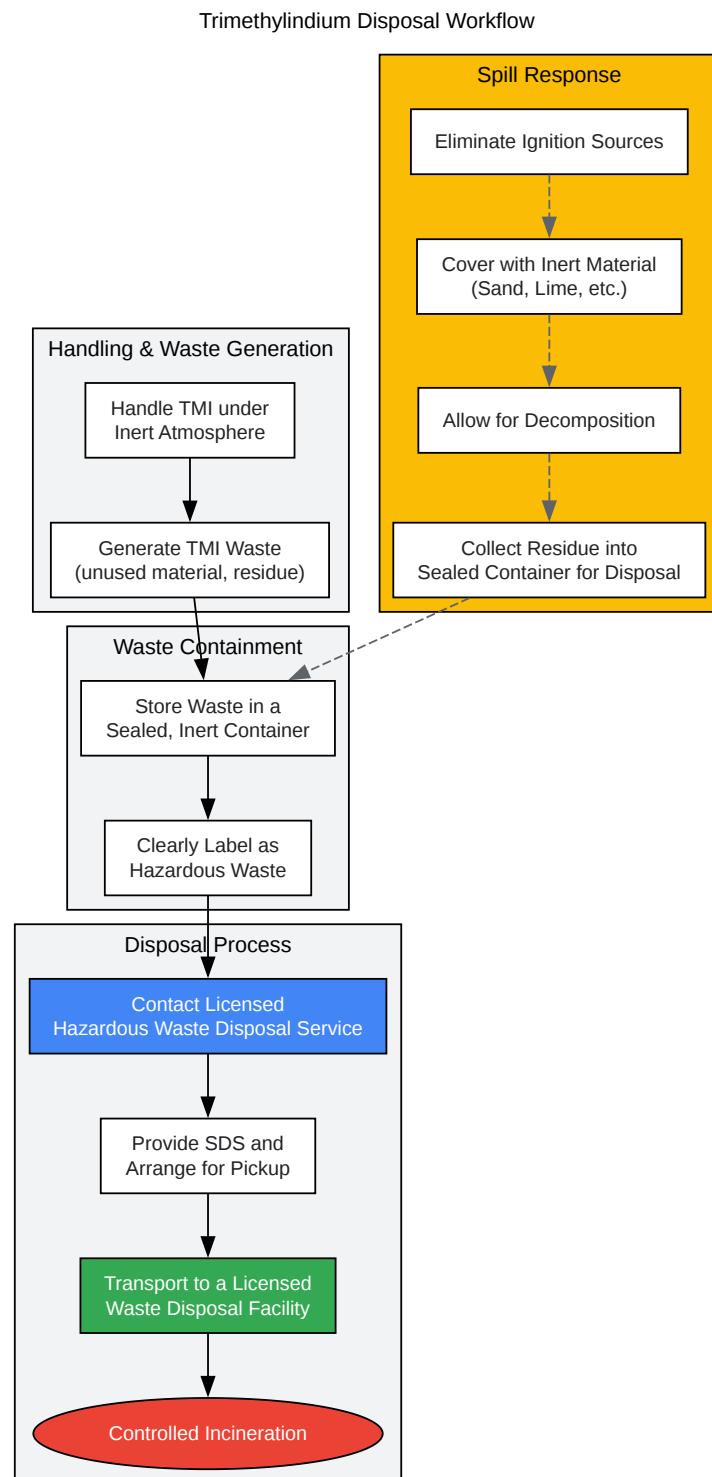
Quantitative Data Summary

While specific experimental protocols for the large-scale disposal of **trimethylindium** are not publicly detailed due to the inherent hazards, the following table summarizes key quantitative data related to its properties and safe handling limits.

Parameter	Value	Source
Chemical Formula	<chem>C3H9In</chem>	[2] [4]
Molar Mass	159.92 g/mol	[1] [8]
Melting Point	88 °C (191 °F)	[1] [8]
Boiling Point	133.8 °C (272.8 °F)	[1]
Explosive Decomposition Temperature	>100 °C (212 °F)	[4] [5]
Thermal Instability	Above 140 °C (284 °F)	[1]
Vapor Pressure	2.4 mm Hg	[3]
ACGIH TLV (as In)	0.1 mg/m³	[3]
Storage Inert Gas Requirement	<50 ppm Oxygen	[5]

Trimethylindium Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **trimethylindium**, from initial handling to final disposal.



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Caption: Logical workflow for the proper disposal of **trimethylindium**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **trimethylindium**, protecting personnel and the environment. Always consult your institution's specific safety protocols and the material's Safety Data Sheet (SDS) before handling or disposing of this compound.

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